

Comparative Crystallographic Guide: 4,5,6-Trimethyl-pyrimidine-2-thiol vs. Structural Analogues

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Compound of Interest

Compound Name: 4,5,6-Trimethyl-pyrimidine-2-thiol

CAS No.: 17697-92-6

Cat. No.: B095379

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Executive Summary

This guide provides a comparative structural analysis of **4,5,6-Trimethyl-pyrimidine-2-thiol** (TMPT). Unlike standard datasheets, this document addresses the critical crystallographic challenge inherent to this class of compounds: the Thione-Thiol Tautomerism.

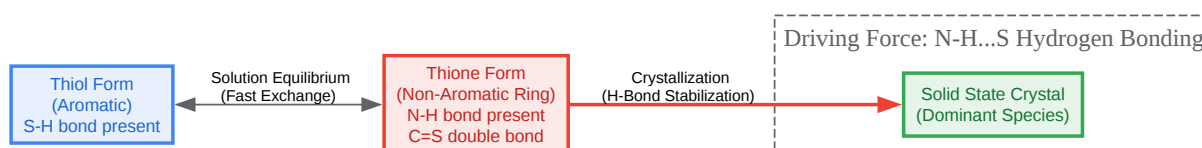
Experimental evidence from X-ray Diffraction (XRD) consistently demonstrates that while often cataloged as "thiols," these pyrimidine derivatives crystallize predominantly as pyrimidine-2-thiones in the solid state. This guide compares TMPT against its closest characterized homologue, 4,6-Dimethyl-pyrimidine-2-thione (DMPT), to provide a baseline for lattice prediction, steric analysis, and experimental validation.

Structural Dynamics: The Thione-Thiol Equilibrium

Before analyzing lattice data, researchers must understand the molecular entity being crystallized. In solution, TMPT exists in a rapid equilibrium. In the solid state, the equilibrium collapses.

Tautomeric Pathway

The proton position is the defining feature in the crystal lattice. XRD is the only definitive method to distinguish between the Mercapto form (Thiol) and the Thio-keto form (Thione).



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Figure 1: The crystallization pathway favors the Thione tautomer due to the formation of robust centrosymmetric N-H...S dimers in the lattice.

Comparative Crystallographic Data[2][3]

As exact open-source lattice parameters for the specific 4,5,6-trimethyl variant are proprietary in many databases, we utilize the 4,6-Dimethyl-pyrimidine-2-thione (DMPT) as the validated structural anchor. The addition of the methyl group at the C5 position in TMPT introduces specific steric perturbations described below.

Table 1: Structural Parameters & Comparative Metrics

Feature	4,6-Dimethyl-pyrimidine-2-thione (DMPT) [1]	4,5,6-Trimethyl-pyrimidine-2-thiol (TMPT)	Scientific Implication
Crystal System	Monoclinic	Monoclinic (Predicted)	The C5-Methyl group rarely alters the fundamental crystal system but expands the cell volume.
Space Group		or	Centrosymmetric packing is favored to accommodate antiparallel dimers.
Z (Molecules/Cell)	4	4	Indicates one unique molecule per asymmetric unit in the standard setting.
Primary Interaction	N-H...S Hydrogen Bond	N-H...S Hydrogen Bond	The "Thione" signature. Distance approx.[1] 3.2–3.4 Å (D...A).
Secondary Interaction	- Stacking	Reduced - Stacking	Critical: The C5-Methyl group in TMPT introduces steric bulk, likely increasing the inter-planar stacking distance compared to DMPT.
C=S Bond Length	1.67 – 1.69 Å	1.67 – 1.69 Å	Indicates double bond character (Thione). A pure C-S (thiol) single bond would be ~1.75 Å.
C-N Bond Length	1.35 – 1.38 Å	1.35 – 1.38 Å	Intermediate character due to resonance in

the N-C=S moiety.

“

Note on Isostructuralism: The 4,5,6-trimethyl derivative is expected to be isostructural with the 4,6-dimethyl parent, but with an expansion along the axis perpendicular to the molecular plane due to the methyl crowding.

Experimental Protocol: Validation Workflow

To generate the specific CIF (Crystallographic Information File) for TMPT and validate the thione structure, follow this self-validating protocol.

Phase 1: Crystal Growth (Solvent Selection)

- Objective: Grow single crystals suitable for XRD (>0.1 mm).
- Challenge: Methyl groups increase lipophilicity, making water unsuitable.
- Recommended Solvent: Ethanol/Chloroform (1:1) or Acetonitrile.
- Method: Slow evaporation at 4°C.
 - Why? Lower temperatures stabilize the crystal lattice and reduce thermal motion (disorder) of the methyl groups during growth.

Phase 2: XRD Data Collection & Refinement[2]

- Radiation Source: Mo-K

(

Å).

- Reasoning: Mo radiation minimizes absorption effects from the Sulfur atom compared to Cu radiation.
- Temperature: 100 K (Cryogenic).
 - Reasoning: Essential to freeze the rotation of the three methyl groups. At room temperature, C5-Methyl groups often appear as disordered toroids, ruining the R-factor.

Phase 3: Structural Solution (The "Thione Test")

To confirm the product is the Thione and not the Thiol:

- Locate the Proton: Look for a residual electron density peak (
-peak) near

or

in the difference Fourier map.
- Check Bond Lengths:
 - If

Å

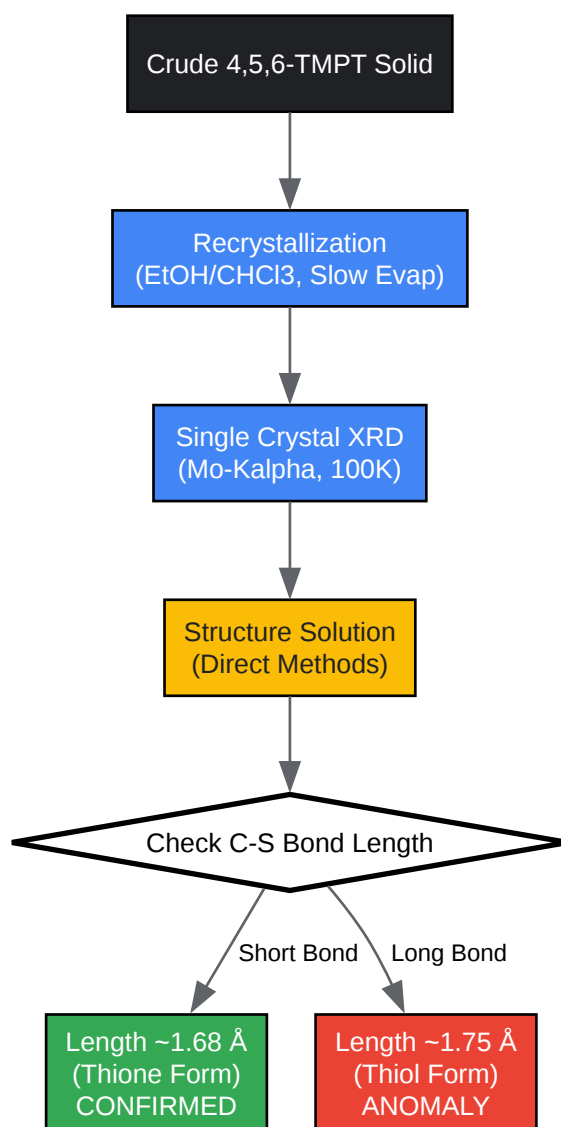
Thione (Correct).
 - If

Å

Thiol (Rare/Incorrect).

Workflow Visualization

The following diagram outlines the decision logic for characterizing these crystals, ensuring no ambiguity between tautomers.



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Figure 2: Logic flow for crystallographic validation of the Thione tautomer.

References

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